

Technical Guide: Safety and Handling of Ethyl 2,3-dihydroxybenzoate

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Compound of Interest

Compound Name: *Ethyl 2,3-dihydroxybenzoate*

Cat. No.: *B1303491*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **Ethyl 2,3-dihydroxybenzoate** (CAS No. 3943-73-5). A comprehensive Safety Data Sheet (SDS) for this specific isomer was not available at the time of writing. Therefore, some information, particularly regarding physical properties and detailed emergency procedures, is based on general principles for handling similar chemical compounds and data from isomers. This guide should be used as a supplement to, not a replacement for, a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols.

Hazard Identification and Classification

Ethyl 2,3-dihydroxybenzoate is classified as a hazardous substance. The following table summarizes its classification and labeling according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Element	Information
Pictogram	GHS07: Exclamation mark
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

Detailed physical and chemical property data for **Ethyl 2,3-dihydroxybenzoate** is limited. The following table includes available data and estimates based on its chemical structure and data from related isomers.

Property	Value	Source>Note
Chemical Formula	C ₉ H ₁₀ O ₄	PubChem[1]
Molecular Weight	182.17 g/mol	PubChem[1]
Appearance	White to off-white solid	ChemicalBook[2]
Melting Point	66.0 - 67.2 °C	ChemicalBook[2]
Storage Temperature	Inert atmosphere, Room Temperature	BLD Pharm[3], ChemicalBook[2]

Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **Ethyl 2,3-dihydroxybenzoate**.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder.[\[4\]](#)
- Avoid generating dust.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)
- Keep in an inert atmosphere at room temperature.[\[2\]\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Wear appropriate personal protective equipment. Avoid dust formation.[\[5\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[5\]](#)
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid creating dust.

Experimental Protocols

General Protocol for Handling Powdered Ethyl 2,3-dihydroxybenzoate

This protocol outlines a general procedure for safely weighing and dissolving a powdered chemical like **Ethyl 2,3-dihydroxybenzoate** in a laboratory setting.

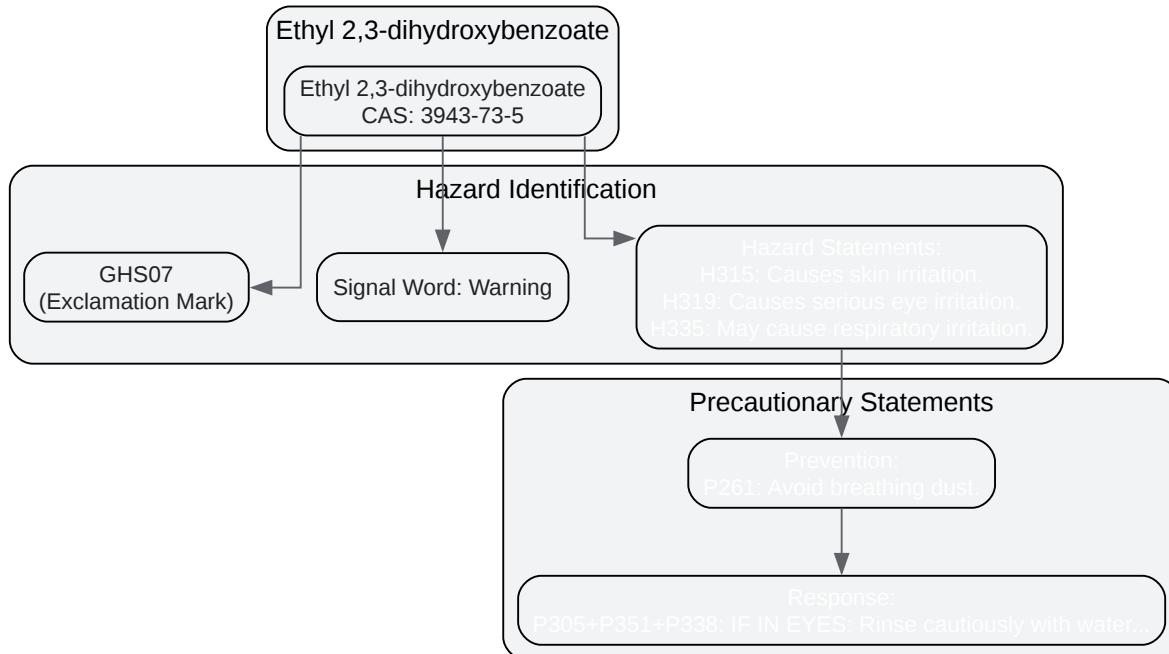
- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Don the appropriate PPE (lab coat, safety goggles, and chemical-resistant gloves).
 - Gather all necessary equipment (spatula, weighing paper or boat, beaker, solvent, magnetic stir bar, and stir plate).
 - Place a waste bag or container within the fume hood for disposal of contaminated items.
- Weighing:
 - Place a tared weighing boat on the analytical balance inside the fume hood.
 - Carefully open the container of **Ethyl 2,3-dihydroxybenzoate**.
 - Using a clean spatula, transfer the desired amount of powder to the weighing boat. Avoid generating dust.
 - Close the chemical container tightly immediately after use.
- Dissolving:

- Place the beaker containing the appropriate solvent and a magnetic stir bar on a stir plate inside the fume hood.
- Carefully add the weighed **Ethyl 2,3-dihydroxybenzoate** powder to the solvent.
- Turn on the stirrer to facilitate dissolution.
- Rinse the weighing boat with a small amount of the solvent and add it to the beaker to ensure a complete transfer.

- Cleanup:
 - Wipe the spatula and work surface with a damp cloth or paper towel to remove any residual powder.
 - Dispose of all contaminated items (weighing boat, gloves, paper towels) in the designated waste container.
 - Wash hands thoroughly after completing the procedure.

Visualizations

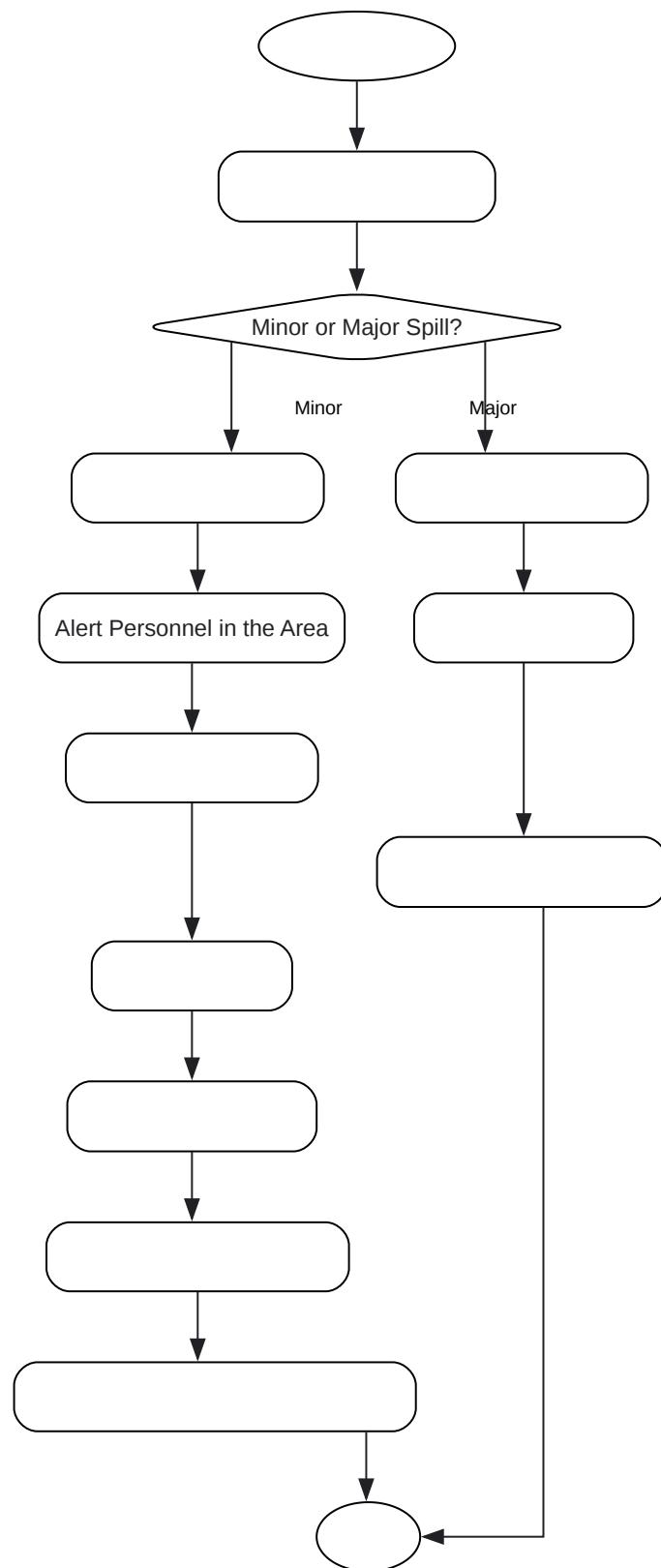
GHS Hazard Communication for **Ethyl 2,3-dihydroxybenzoate**



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Caption: GHS Hazard Communication for **Ethyl 2,3-dihydroxybenzoate**.

General Chemical Spill Response Workflow



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Caption: General workflow for responding to a chemical spill.[6][7][8][9][10]

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